

3-Iodobenzene-1,2-diamine safety and handling

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Compound of Interest

Compound Name: 3-Iodobenzene-1,2-diamine

Cat. No.: B2541982

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An In-depth Technical Guide to the Safe Handling and Application of **3-Iodobenzene-1,2-diamine**

This guide provides a comprehensive overview of the safety protocols, handling procedures, and chemical properties of **3-Iodobenzene-1,2-diamine**. It is intended for researchers, scientists, and professionals in the field of drug development and synthetic chemistry who utilize this compound in a laboratory setting. The information herein is synthesized from authoritative safety data sheets and chemical literature to ensure technical accuracy and promote a culture of safety in research.

Chemical Identity and Properties

3-Iodobenzene-1,2-diamine is an aromatic amine that serves as a valuable building block in organic synthesis. Its structure, featuring both amino and iodo functional groups, makes it a versatile precursor for the synthesis of heterocyclic compounds and a substrate in various cross-coupling reactions, which are foundational in modern drug discovery.

Understanding the fundamental properties of a chemical is the first step in safe handling. Key identifiers and physical data for **3-Iodobenzene-1,2-diamine** are summarized below.

Identifier	Value	Source
CAS Number	34446-43-0	[1]
Molecular Formula	C ₆ H ₇ IN ₂	[1]
Molecular Weight	234.04 g/mol	[1]
Topological Polar Surface Area	52 Å ²	[1]
Hydrogen Bond Donor Count	2	[1]
Hydrogen Bond Acceptor Count	2	[1]

Hazard Identification and Classification

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **3-Iodobenzene-1,2-diamine** is classified with specific hazards that necessitate careful handling.[2] The primary hazard identified is acute oral toxicity.

GHS Classification	Details
Pictogram	
Signal Word	Warning
Hazard Statement	H302: Harmful if swallowed.[2]
Precautionary Statements	P264: Wash all exposed external body areas thoroughly after handling.[2] P270: Do not eat, drink or smoke when using this product.[2] P301+P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.[2] P330: Rinse mouth.[2] P501: Dispose of contents/container to an authorized hazardous or special waste collection point.[2]

Toxicological Profile Summary

While classified as harmful if swallowed, other toxicological effects are not as pronounced based on current data derived from animal models.[2]

- Inhalation: The material is not thought to produce adverse health effects or irritation of the respiratory tract.[2] Nevertheless, good hygiene and occupational practice demand that exposure is minimized.[2]
- Skin Contact: It is not considered a skin irritant.[2] However, minimizing exposure and the use of appropriate gloves is a standard and necessary precaution.[2]
- Eye Contact: Direct contact may cause transient discomfort, such as tearing or redness, but it is not classified as an eye irritant.[2]
- Chronic Exposure: Long-term exposure is not thought to produce chronic adverse health effects.[2]

It is critical to note that for many specialized research chemicals, toxicological properties have not been exhaustively investigated.[3] Therefore, all unnecessary personal contact should be limited, and the compound should be treated with caution.

Safe Handling and Personal Protective Equipment (PPE)

A proactive approach to safety through proper handling procedures and consistent use of PPE is paramount. Engineering controls, such as chemical fume hoods, should be the primary means of exposure control.[4][5]

Engineering Controls

- Ventilation: Always handle **3-Iodobenzene-1,2-diamine** in a well-ventilated area.[2] For procedures that may generate dust or aerosols, a certified chemical fume hood is mandatory.[5]

Personal Protective Equipment (PPE)

The selection of PPE should be based on a thorough risk assessment of the specific procedures being performed.[6]

PPE Type	Specifications and Rationale
Eye Protection	Chemical splash goggles are required.[5] For tasks with a significant splash risk, a face shield should be worn in addition to goggles.[5][7] All eye protection must meet ANSI Z87.1 standards.[5]
Hand Protection	Chemically resistant gloves must be worn. Suitable materials for protection against dry solids include polychloroprene, nitrile rubber, and butyl rubber.[2] Gloves should be inspected before use and replaced if contaminated or damaged.[2] Hands should be washed thoroughly with soap and water after removing gloves.[2]
Skin and Body Protection	A flame-resistant lab coat is required.[5] Wear clothing that fully covers the legs and closed-toe shoes.[5] For large-scale operations, additional protective clothing may be necessary.[2]
Respiratory Protection	Typically not required when adequate engineering controls (fume hood) are used.[2][5] If dusts are generated in an open environment, a NIOSH-approved N95 (US) or P1 (EN143) dust mask may be used for nuisance levels.[2]

General Hygiene Practices

- Limit all unnecessary personal contact with the chemical.[2]
- Do not eat, drink, or smoke in laboratory areas where chemicals are handled.[2][8]
- Wash hands thoroughly with soap and water after handling, before breaks, and at the end of the workday.[2]
- Keep containers securely sealed when not in use.[2]

- Avoid physical damage to containers.[2]

Storage and Stability

Proper storage is crucial for maintaining the chemical's integrity and preventing hazardous situations.

- Conditions: Store in original, tightly sealed containers in a cool, dry, and well-ventilated area. [2][9]
- Incompatibilities: Store away from incompatible materials, such as strong oxidizing agents, and foodstuffs.[2][9][10]
- Stability: The product is considered chemically stable under recommended storage conditions, and hazardous polymerization will not occur.[2]

Figure 1: Reactivity and Incompatibility Profile

Emergency and First Aid Procedures

In the event of an exposure or spill, immediate and appropriate action is critical.

First Aid Measures

Exposure Route	First Aid Protocol
Ingestion	If swallowed, immediately give a glass of water. [2] Call a poison control center or doctor for treatment advice.[2] Do not induce vomiting unless instructed by medical personnel.[4]
Inhalation	Move the person to fresh air.[2] If breathing is difficult, trained personnel should administer oxygen. Other measures are usually unnecessary.[2]
Skin Contact	Flush skin and hair with running water and soap if available.[2] Seek medical attention if irritation develops or persists.[2]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, holding eyelids open.[2] If irritation continues, seek medical attention.[2]

Spill Response

- Minor Spills:
 - Ensure personal protective equipment is worn (gloves, safety glasses).[2]
 - Clean up all spills immediately.[2]
 - Use dry clean-up procedures and avoid generating dust.[2]
 - Vacuum or carefully sweep up the material. Explosion-proof equipment should be considered for vacuuming.[2]
 - Place the spilled material into a clean, dry, sealable, and labeled container for disposal.[2]
- Major Spills:
 - Evacuate the area and move upwind.[2]

- Alert the appropriate emergency response team and inform them of the location and nature of the hazard.[2]
- Control personal contact with the substance by using appropriate PPE, including respiratory protection.[2]
- Prevent spillage from entering drains, sewers, or water courses.[2]

Firefighting Measures

- Fire Hazard: The material is non-combustible and not considered a significant fire risk; however, containers may burn.[2]
- Extinguishing Media: Use extinguishing media suitable for the surrounding fire. There are no restrictions on the type of extinguisher.[2]
- Firefighting Procedures: Wear breathing apparatus and protective gloves.[2] Cool fire-exposed containers with a water spray from a protected location.[2]

Application in a Research Context: Representative Protocol

3-Iodobenzene-1,2-diamine is a key intermediate in organic synthesis, particularly for building complex molecular architectures found in pharmaceuticals. The iodo-substituent makes it an excellent coupling partner in palladium-catalyzed reactions such as the Suzuki-Miyaura coupling.

The following is a representative, generalized protocol for a Suzuki-Miyaura cross-coupling reaction. Note: This is an illustrative example. Researchers must optimize conditions for their specific substrates and consult relevant literature.

Representative Suzuki-Miyaura Coupling Protocol

Objective: To couple **3-Iodobenzene-1,2-diamine** with an arylboronic acid.

Methodology:

- **Reaction Setup (The "Why"):** To a dry Schlenk flask under an inert atmosphere (e.g., Argon or Nitrogen), add **3-Iodobenzene-1,2-diamine** (1.0 equiv.). The inert atmosphere is critical because the palladium catalyst, especially in its active Pd(0) form, is sensitive to oxygen.
- **Reagent Addition (The "What"):** Add the desired arylboronic acid (1.1–1.5 equiv.), a suitable palladium catalyst (e.g., Pd(PPh₃)₄, 1–5 mol%), and a base (e.g., K₂CO₃ or Cs₂CO₃, 2.0–3.0 equiv.). The excess boronic acid drives the reaction to completion, and the base is essential for the transmetalation step of the catalytic cycle.
- **Solvent Addition:** Add a degassed solvent system, typically a mixture such as Dioxane/Water or Toluene/Ethanol/Water. Degassing (e.g., by sparging with argon or freeze-pump-thaw cycles) removes dissolved oxygen.
- **Reaction Execution:** Heat the reaction mixture with stirring to the target temperature (typically 80–110 °C).
- **Monitoring (Self-Validation):** The reaction progress should be monitored by a suitable analytical technique, such as Thin-Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS), to determine when the starting material has been consumed.
- **Workup:** Upon completion, cool the reaction to room temperature. Dilute with an organic solvent (e.g., ethyl acetate) and wash with water and brine. The aqueous washes remove the inorganic base and salts.
- **Purification:** Dry the organic layer over an anhydrous salt (e.g., Na₂SO₄ or MgSO₄), filter, and concentrate under reduced pressure. The crude product is then purified, typically by flash column chromatography on silica gel.

Figure 2: Generalized Suzuki Coupling Workflow

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